

Operational Disposal Guide: 2-(2,4-Dichlorophenyl)-1,3-dioxolane

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Compound of Interest

Compound Name: 2-(2,4-Dichlorophenyl)-1,3-dioxolane

CAS No.: 7144-98-1

Cat. No.: B3056438

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Executive Summary & Immediate Directive

2-(2,4-Dichlorophenyl)-1,3-dioxolane (CAS: 7144-98-1) is a halogenated cyclic acetal used primarily as an intermediate in fungicide synthesis (e.g., Propiconazole).

CRITICAL DISPOSAL STATUS: [HALOGENATED ORGANIC WASTE] [POTENTIAL PEROXIDE FORMER] [ACID-SENSITIVE ACETAL]

Do NOT dispose of this compound down the drain. Do NOT mix with non-halogenated solvents (e.g., acetone, ethanol) or acidic waste streams.

This guide provides a self-validating protocol to ensure compliance with RCRA (USA) and EC (Europe) waste directives, prioritizing the prevention of uncontrolled hydrolysis and incineration compliance.

Chemical Profile & Hazard Identification

Understanding the molecular behavior of this compound is the foundation of safety. It is not merely a "solvent"; it is a functionalized acetal.

Property	Specification	Operational Implication
CAS Number	7144-98-1	Use for waste manifesting and inventory tracking.
Structure	Cyclic Acetal with Aryl Halide	Acetal Linkage: Unstable in acid; hydrolyzes to 2,4-dichlorobenzaldehyde. Aryl Halide: Requires high-temperature incineration with HCl scrubbing.
Flash Point	>100°C (Estimated)*	Combustible. Treat as Class IIIB liquid, but segregate as Flammable Waste for incineration.
Reactivity	Peroxide Former (Class C)	The dioxolane ring can form peroxides upon prolonged air exposure.
Toxicity	Irritant / Aquatic Toxin	Likely H411 (Toxic to aquatic life). Must be prevented from entering water tables.

*Note: While the parent 1,3-dioxolane is highly flammable (Flash point 2°C), the heavy dichlorophenyl substitution significantly lowers volatility and raises the flash point.

Pre-Disposal Stabilization (The Self-Validating System)

Before moving the container to the waste stream, you must validate its stability. This "Gatekeeper" step prevents accidents in the central waste storage area.

Step A: The Peroxide Check (Mandatory for containers >6 months old)

Dioxolanes are susceptible to autoxidation.

- Visual Inspection: Check for crystal formation around the cap or in the liquid. If crystals are present, STOP. Do not touch. Contact EHS for remote detonation/stabilization.
- Test: Use a standard starch-iodide strip or commercial peroxide test strip.
 - Result < 10 ppm: Safe to dispose.[1]
 - Result > 10 ppm: Treat with ferrous sulfate or sodium metabisulfite solution to reduce peroxides before bulking.

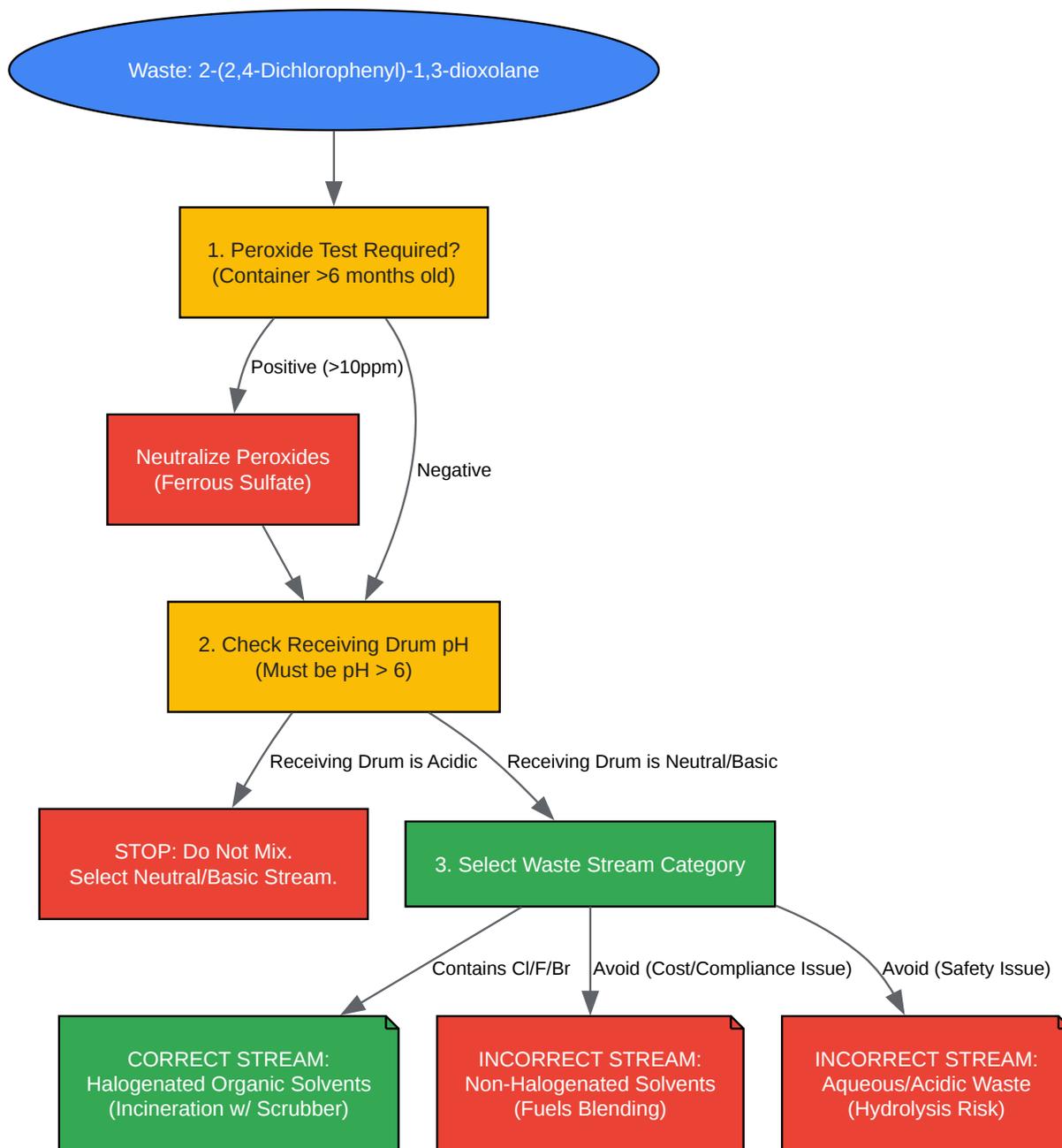
Step B: pH Verification (The Hydrolysis Lock)

Why? This compound is an acetal. If you pour it into a drum containing acidic waste (e.g., waste from an acid chloride reaction), it will hydrolyze, releasing 2,4-dichlorobenzaldehyde and ethylene glycol. This reaction can generate heat and pressure.[2]

- Test: Dip a pH strip into the waste container.
- Action: Ensure the receiving waste stream is Neutral (pH 6-8) or Basic (pH 8-10). Never add to Acidic waste (pH < 4).

Disposal Decision Logic

The following decision tree dictates the segregation logic. This prevents the costly contamination of non-halogenated waste streams and ensures safety.



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Figure 1: Segregation logic ensuring chemical stability and regulatory compliance.

Step-by-Step Disposal Protocol

Phase 1: Collection & Segregation

- Container Selection: Use High-Density Polyethylene (HDPE) or Glass containers. Avoid metal cans if the material has degraded (potential HCl formation).
- Labeling: Affix a hazardous waste tag immediately.
 - Constituents: "2-(2,4-Dichlorophenyl)-1,3-dioxolane"^{[3][4][5]}
 - Hazard Checkboxes: Toxic Irritant Halogenated
 - Warning: Write "DO NOT MIX WITH ACIDS" in the comments section.

Phase 2: Bulking (Laboratory Scale)

- Verify the receiving carboy is designated for Halogenated Solvents.
- Compatibility Check: Ensure the carboy does not contain strong mineral acids (H₂SO₄, HCl) or strong oxidizers (HNO₃).
- Transfer: Pour slowly using a funnel. Use a fume hood to capture vapors.
- Log: Record the volume added on the waste log sheet.

Phase 3: Final Destruction (Facility Level)

- Method: High-temperature incineration (>1100°C) with a residence time >2 seconds.
- Requirement: The facility must be equipped with wet scrubbers to neutralize the Hydrogen Chloride (HCl) gas generated during combustion.
- Prohibition: Do not send to "Fuel Blending" or cement kilns unless they are specifically permitted for halogenated loads (most are not).

Emergency Spill Response

In the event of a spill (>100 mL), follow this containment workflow.



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Figure 2: Immediate response workflow for laboratory spills.

Regulatory Compliance Codes

Jurisdiction	Regulation	Code / Classification
USA (EPA/RCRA)	40 CFR 261	Not P- or U-listed specifically. Manage as D001 (if flash point <60°C) or generally as Halogenated Solvent Waste for incineration.
Europe (EWC)	2000/532/EC	07 07 03* (Organic halogenated solvents, washing liquids and mother liquors).
Transport (DOT)	49 CFR	Likely UN 3082 (Environmentally hazardous substance, liquid, n.o.s.) or UN 1166 (Dioxolane) if pure and flammable. Check specific SDS for transport classification.

References

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